

Safety and Handling Precautions for 1-Bromopyrene: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromopyrene

Cat. No.: B033193

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Bromopyrene** (CAS No. 1714-29-0), a brominated polycyclic aromatic hydrocarbon utilized in various research and development applications, including environmental science, toxicology, and organic synthesis. [1] Due to its hazardous properties, strict adherence to safety protocols is imperative to minimize risk to personnel and the environment.

Hazard Identification and Classification

1-Bromopyrene is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2][3][4][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[2][3][4][5]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.[2][3][4][5][6]

Signal Word: Warning[3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromopyrene** is provided below.

Property	Value
Molecular Formula	C ₁₆ H ₉ Br[1][7]
Molecular Weight	281.15 g/mol [1][7]
Appearance	White to yellow to tan powder[1]
Melting Point	102-105 °C[1]
Boiling Point	255 °C at 7 mmHg[1]
Density	1.578 g/cm ³ [1]
Solubility	No data available

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for the safe handling of **1-Bromopyrene**.

Engineering Controls

- Ventilation: All work with **1-Bromopyrene** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[8] Ensure adequate ventilation to keep airborne concentrations below exposure limits.[9]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Bromopyrene**:

PPE Category	Specification
Eye/Face Protection	Tightly-sealing safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[6][9][10] A face shield should be worn in addition to goggles when handling larger quantities or if there is a risk of splashing.[10]
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene are recommended.[10] Inspect gloves for integrity before each use and dispose of them immediately after contamination.[8][10]
Body Protection	A flame-resistant lab coat, fully buttoned, is required.[8][10] A chemical-resistant apron is recommended when handling significant quantities.[10]
Respiratory Protection	For situations where a fume hood is not available or in case of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.[10] A dust mask of type N95 (US) is also recommended.[4]

Safe Handling and Storage

Handling

- Avoid all personal contact, including inhalation.[2]
- Wear appropriate protective clothing to prevent skin and eye contact.[2][9]
- Avoid the formation of dust and aerosols.[3][9]
- Use only in a well-ventilated area, preferably a chemical fume hood.[2][6][9]
- Do not eat, drink, or smoke when handling this product.[2]
- Wash hands thoroughly with soap and water after handling.[2][8]

- Contaminated work clothing should be laundered separately before reuse.[\[2\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- Store locked up.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Store away from incompatible materials and foodstuff containers.[\[2\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[2\]](#)

First Aid Measures

In the event of exposure, follow these first aid protocols and seek immediate medical attention.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3] [5] [6] [8] [9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [2] [3] [5] [6] [8]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3] [5] [6] [8] [9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [5] [6]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuation: Evacuate the immediate area.[\[9\]](#)
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.[\[2\]](#)[\[9\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[3\]](#)[\[9\]](#)
- Cleanup: For dry spills, use dry clean-up procedures and avoid generating dust.[\[2\]](#) Sweep up, shovel, or vacuum the material and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[5\]](#)[\[6\]](#) After cleanup, wash the area with water.[\[2\]](#)

- Ignition Sources: Remove all sources of ignition.[9]

Disposal Considerations

All waste containing **1-Bromopyrene** must be treated as hazardous waste.[10] Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][6][9]

Experimental Protocols

Protocol for Weighing and Preparing Solutions of 1-Bromopyrene

- Preparation: Don all required PPE (safety goggles, face shield, chemical-resistant gloves, and a flame-resistant lab coat). Ensure the chemical fume hood is operational.
- Weighing:
 - Place a weigh boat on an analytical balance inside the chemical fume hood.
 - Tare the balance.
 - Carefully transfer the desired amount of **1-Bromopyrene** powder to the weigh boat using a clean spatula. Avoid creating dust.
 - Record the weight.
- Solution Preparation:
 - Place a suitable container (e.g., a volumetric flask) with a stir bar inside the fume hood.
 - Carefully add the weighed **1-Bromopyrene** to the container.
 - Using a funnel, add the desired solvent to the container.
 - Stir the mixture until the solid is completely dissolved.
 - If necessary, dilute to the final volume with the solvent.

- Cleanup:
 - Wipe down the spatula and any contaminated surfaces within the fume hood with a suitable solvent and then with soap and water.
 - Dispose of the weigh boat and any contaminated wipes in a designated hazardous waste container.
 - Remove and dispose of gloves in the appropriate hazardous waste stream.
 - Wash hands thoroughly.

Visualizations

Caption: Workflow for the safe handling of **1-Bromopyrene**.

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